

# Essential Safety and Logistical Guidance for Handling PF-06679142

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PF-06679142

Cat. No.: B15620070

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **PF-06679142**, a potent, orally active AMP-activated protein kinase (AMPK) activator.<sup>[1]</sup> Given that a comprehensive Safety Data Sheet (SDS) is not publicly available, this guidance is based on general best practices for handling potent, powdered research compounds. A thorough, substance-specific risk assessment should be conducted before any handling.

## I. Compound Data

**PF-06679142** is a solid powder that is soluble in DMSO.<sup>[1]</sup> For short-term storage, it is recommended to keep it at 0-4°C, while long-term storage should be at -20°C in a dry and dark environment.<sup>[1]</sup>

Property	Value	Source
Appearance	Solid powder	<a href="#">[1]</a>
Solubility	Soluble in DMSO	<a href="#">[1]</a>
Storage (Short-term)	0 - 4 °C (days to weeks)	<a href="#">[1]</a>
Storage (Long-term)	-20 °C (months to years)	<a href="#">[1]</a>
Shipping Condition	Shipped under ambient temperature as non-hazardous chemical.	<a href="#">[1]</a>

## II. Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure, especially when handling the powdered form of **PF-06679142** due to the high risk of aerosolization and inhalation.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator within a certified chemical fume hood.- Disposable, solid-front lab coat with tight-fitting cuffs.- Double-gloving (e.g., nitrile gloves).- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders. Full respiratory and skin protection is critical.
Solution Preparation	- Chemical fume hood or other ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills. Engineering controls are the primary means of protection.
General Laboratory Operations	- Lab coat.- Safety glasses.- Gloves.	Standard laboratory practice to protect against incidental contact.

## III. Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is critical to ensure safety from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, verify the container's integrity.
- Log the compound into your chemical inventory.
- Store immediately under the recommended conditions (see table above).

## 2. Weighing and Solution Preparation (in a designated area):

- Perform all manipulations of the solid compound within a certified chemical fume hood or a glove box.
- Use dedicated spatulas and weighing boats.
- When preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Ensure the container is securely capped before removing it from the fume hood.

## 3. Experimental Use:

- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Handle all solutions with the appropriate PPE as outlined in the table above.
- Avoid working alone when handling potent compounds.

# IV. Disposal Plan

All waste generated from handling **PF-06679142** should be treated as hazardous waste.

Waste Type	Disposal Procedure	Rationale
Contaminated Solid Waste (e.g., weighing boats, pipette tips)	- Collect in a dedicated, sealed, and clearly labeled hazardous waste container.- Do not mix with other waste streams.	To prevent cross-contamination and ensure proper disposal.
Contaminated PPE (e.g., gloves, lab coat)	- Carefully doff PPE to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.	To prevent secondary exposure from contaminated protective gear.
Aqueous and Solvent Waste	- Collect in a sealed, labeled container.- Do not mix with other waste streams unless compatibility is confirmed.- The container should be clearly labeled with the chemical name and concentration.	To ensure proper chemical waste segregation and disposal.

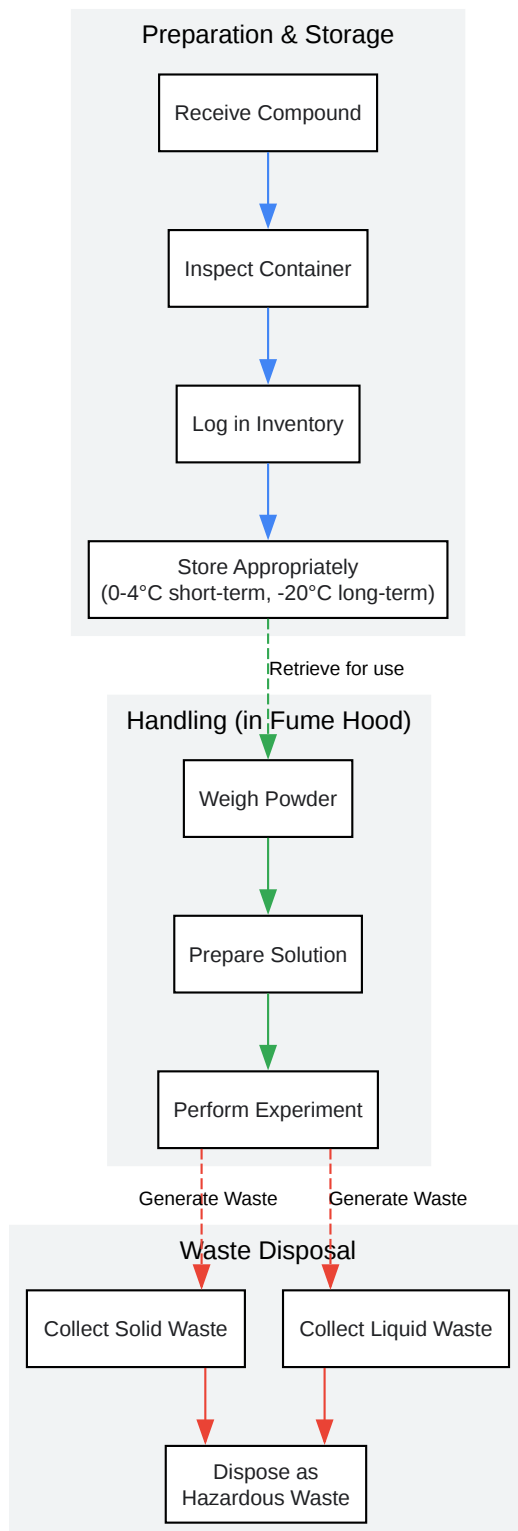
## V. Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

- Spill: Evacuate the area. If the spill is small and you are trained to handle it, use appropriate absorbent material and PPE. Collect the absorbed material in a sealed container for hazardous waste disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.

## Safe Handling Workflow for PF-06679142

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **PF-06679142**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Guidance for Handling PF-06679142]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15620070#personal-protective-equipment-for-handling-pf-06679142\]](https://www.benchchem.com/product/b15620070#personal-protective-equipment-for-handling-pf-06679142)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)